

Enantiomers and

Compound of Interest

Compound Name: Coumachlor-d4

Cat. No.: B15541142

For Researchers, Scientists, and Drug Development Professionals

Abstract

Coumachlor, a first-generation anticoagulant rodenticide, possesses a chiral center and therefore exists as a pair of enantiomers. While commercially comprehensive overview of the enantiomeric properties of Coumachlor, including its mechanism of action, methods for enantioselective synthesis and development and toxicology, highlighting the importance of stereospecific investigation of this compound.

Introduction to Coumachlor and its Chirality

Coumachlor, with the chemical name 3-[1-(4-chlorophenyl)-3-oxobutyl]-4-hydroxy-2H-1-benzopyran-2-one, is a synthetic derivative of 4-hydroxycoumarin. The carbon atom in the 3-position side chain, leading to the existence of two non-superimposable mirror images: the (R)- and (S)-enantiomers.

Typically, Coumachlor is produced and used as a racemic mixture, containing equal amounts of both enantiomers.^[4] However, it is well-established for instance, the (S)-enantiomer of warfarin is three to five times more potent as an anticoagulant than its (R)-counterpart. This underscores the critical nature of enantiomeric purity in the development of anticoagulants.

Mechanism of Action: Inhibition of Vitamin K Epoxide Reductase

The anticoagulant effect of Coumachlor, like other coumarin derivatives, stems from its role as a vitamin K antagonist. Specifically, it inhibits the enzyme Vitamin K Epoxide Reductase (VKOR), which is responsible for the reduction of vitamin K epoxide to its active form, vitamin K hydroquinone. This inhibition leads to the depletion of active vitamin K, which is essential for the synthesis of several clotting factors (II, VII, IX, and X) in the liver.

By blocking VKOR, Coumachlor leads to a depletion of reduced vitamin K, thereby impairing the synthesis of functional, carboxylated coagulation factors.

The interaction between coumarin anticoagulants and VKOR is a key determinant of their potency. It is highly probable that the R- and S-enantiomers of Coumachlor against VKOR are not currently available in the public domain.

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Caption: Workflow for the asymmetric synthesis of Coumachlor.

Chiral Separation of Coumachlor Enantiomers by HPLC

The separation of Coumachlor enantiomers can be achieved using chiral High-Performance Liquid Chromatography

Instrumentation and Materials:

- HPLC system with a UV detector
- Chiral column (e.g., polysaccharide-based such as Chiralcel OD-H or Chiralpak AD-H)
- Mobile phase: A mixture of n-hexane and isopropanol is a common starting point for normal-phase chiral separation
- Racemic Coumachlor standard
- Samples of enantiomerically enriched Coumachlor (if available)

General Procedure:

- Prepare a stock solution of racemic Coumachlor in a suitable solvent (e.g., mobile phase).
- Equilibrate the chiral column with the chosen mobile phase at a constant flow rate until a stable baseline is achieved.
- Inject a small volume of the racemic Coumachlor standard onto the column.
- Monitor the elution profile at a suitable UV wavelength (e.g., determined from the UV spectrum of Coumachlor).
- Optimize the mobile phase composition (ratio of hexane to isopropanol) and flow rate to achieve baseline separation.
- Once a satisfactory separation is achieved, the method can be used to determine the enantiomeric composition of samples.

```
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## References

1. (+-)-Coumachlor | C19H15ClO4 | CID 54682651 - PubChem [pubchem.ncbi.nlm.nih.gov]
  2. medkoo.com [medkoo.com]
  3. Coumachlor - Wikipedia [en.wikipedia.org]
  4. Coumachlor [sitem.herts.ac.uk]
  5. The enantiomers of phenprocoumon: pharmacodynamic and pharmacokinetic studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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